

Molecular formula and weight of 1-Chloropentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloropentane

Cat. No.: B165111

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In-Depth Technical Guide: 1-Chloropentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **1-Chloropentane**, an alkyl halide used in various chemical syntheses.

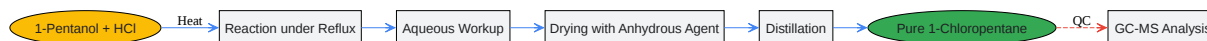
Core Molecular Data

The fundamental molecular attributes of **1-Chloropentane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and consideration in synthetic pathways.

Parameter	Value	Source
Molecular Formula	C5H11Cl	[1] [2] [3]
Molecular Weight	106.59 g/mol	[2] [3] [4] [5]
IUPAC Name	1-chloropentane	[2]
CAS Registry Number	543-59-9	[3]
Synonyms	n-Amyl chloride, n-Pentyl chloride	[3]

Molecular Structure

The chemical structure of **1-Chloropentane** consists of a five-carbon pentyl chain with a chlorine atom attached to the terminal carbon.



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References

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- To cite this document: BenchChem. [Molecular formula and weight of 1-Chloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165111#molecular-formula-and-weight-of-1-chloropentane]

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